

# Safety, handling, and MSDS for 1-Benzylpiperidin-3-ol

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## Compound of Interest

Compound Name: 1-Benzylpiperidin-3-ol

Cat. No.: B057625

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## An In-depth Technical Guide to the Safe Handling of 1-Benzylpiperidin-3-ol

As a pivotal intermediate in pharmaceutical research and drug development, **1-Benzylpiperidin-3-ol** (CAS No. 14813-01-5) is a compound that demands a thorough understanding of its properties and associated hazards.<sup>[1][2][3]</sup> This guide, intended for laboratory researchers and drug development professionals, provides a comprehensive overview of its safety, handling, and emergency protocols, moving beyond mere procedural lists to explain the scientific rationale behind each recommendation.

## Core Chemical Identity and Physical Properties

A foundational understanding of **1-Benzylpiperidin-3-ol**'s physical and chemical characteristics is essential for predicting its behavior in experimental settings and for implementing appropriate safety controls. The compound is typically a colorless to light yellow, clear liquid.<sup>[3][4]</sup> Its hygroscopic nature necessitates specific storage conditions to prevent degradation.<sup>[3][5]</sup>

Property	Value	Source(s)
CAS Number	14813-01-5	[2][3]
Molecular Formula	C <sub>12</sub> H <sub>17</sub> NO	[2][3][6]
Molecular Weight	191.27 g/mol	[1][2][3]
Appearance	Colorless to light yellow clear liquid	[3][4]
Boiling Point	140-142°C @ 6 mmHg	[3][4][5]
Density	~1.056 g/cm <sup>3</sup>	[3][5]
Flash Point	>110°C (>230°F)	[3][5]
Storage Temperature	Room Temperature, under inert atmosphere	[3]
Solubility	Slightly soluble in DMSO and Methanol	[3][5]
Sensitivity	Hygroscopic (sensitive to moisture)	[3][7]

## Hazard Identification and Toxicological Profile

**1-Benzylpiperidin-3-ol** is classified as hazardous.[8] The primary routes of exposure are ingestion, inhalation, and skin or eye contact. The hydrochloride salt of this compound is explicitly noted to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[8][9] Aggregated GHS data from suppliers indicates that the base compound is toxic if swallowed.[3][10]

The piperidine moiety is a common structural motif in many biologically active compounds, and its derivatives can exhibit a range of toxicological effects. The benzyl group further modifies its lipophilicity and potential interactions within biological systems.

Hazard Class	GHS Code	Signal Word	Hazard Statement
Acute Toxicity, Oral	H301	Danger	Toxic if swallowed[3][10]
Skin Corrosion/Irritation	H315	Warning	Causes skin irritation[3][7][9]
Serious Eye Damage/Irritation	H319	Warning	Causes serious eye irritation[3][7][9]
Specific target organ toxicity — single exposure	H335	Warning	May cause respiratory irritation[3][9]

## Engineering Controls and Personal Protective Equipment (PPE)

The hierarchy of controls dictates that engineering solutions should be the first line of defense, supplemented by appropriate PPE. The causality is clear: containing the hazard at its source is inherently safer than relying solely on personal barriers.

### Engineering Controls:

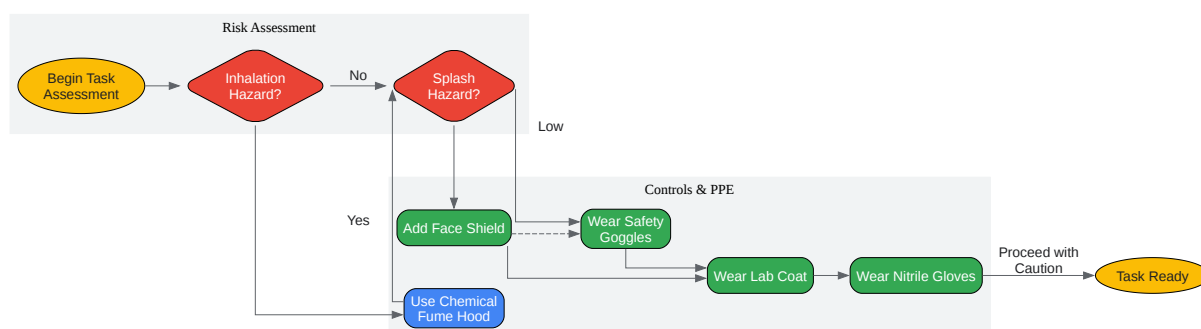
- Fume Hood: All handling of **1-Benzylpiperidin-3-ol**, including weighing, transferring, and use in reactions, must be conducted within a certified chemical fume hood to prevent inhalation of vapors or aerosols.[7]
- Safety Showers & Eyewash Stations: These must be readily accessible and tested regularly. Their proximity is crucial for immediate decontamination in the event of a significant splash. [7][11]

Personal Protective Equipment (PPE): The selection of PPE is not a one-size-fits-all approach; it must be based on a risk assessment of the specific procedure being performed.

- Hand Protection: Wear appropriate chemical-resistant gloves, such as nitrile gloves. Gloves must be inspected for integrity before each use.[9] Given that no material offers permanent

protection, it is critical to understand the breakthrough time of the glove material. Change gloves frequently, especially after direct contact with the chemical.[12]

- **Eye and Face Protection:** Chemical safety goggles are mandatory.[11] In procedures where there is a heightened risk of splashing (e.g., transfers of larger quantities, reactions under pressure), a face shield should be worn in addition to goggles.[12]
- **Skin and Body Protection:** A standard laboratory coat is required. For tasks with a higher risk of splashes, a chemically resistant apron should be worn over the lab coat. Ensure clothing provides full coverage.[9][11]
- **Respiratory Protection:** Under normal conditions of use within a functioning fume hood, respiratory protection is not typically required.[9] However, in the event of a large spill or a failure of engineering controls, a NIOSH-approved respirator with an appropriate cartridge should be used by emergency response personnel.[11]



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Fig 1: PPE Selection Workflow for **1-Benzylpiperidin-3-ol**

## Detailed Protocols for Safe Handling and Storage

Adherence to standardized protocols minimizes the risk of exposure and preserves the integrity of the chemical.

### Handling Protocol:

- Preparation: Before handling, ensure all necessary engineering controls are active and all required PPE is donned correctly.
- Dispensing: Handle in a well-ventilated place, preferably a chemical fume hood.<sup>[7][13]</sup> Avoid breathing vapors or mist.<sup>[9][14]</sup>
- Transfers: Use appropriate tools (e.g., glass pipettes, syringes) for transfers to minimize drips and spills.
- Hygiene: Wash hands thoroughly after handling the chemical, even if gloves were worn.<sup>[9][11]</sup> Do not eat, drink, or smoke in the laboratory area.<sup>[9][11]</sup> Contaminated clothing should be removed immediately and washed before reuse.<sup>[9]</sup>

### Storage Protocol:

- Container: Keep the container tightly closed to prevent moisture absorption and contamination.<sup>[7][9][10]</sup>
- Environment: Store in a dry, cool, and well-ventilated area.<sup>[7][9]</sup> The compound is hygroscopic, so storage under an inert gas like argon or nitrogen is recommended to maintain its quality.<sup>[7]</sup>
- Compatibility: Store away from incompatible materials such as strong oxidizing agents and strong acids.<sup>[11]</sup>

## Emergency Response Protocols

Immediate and correct action during an emergency can significantly mitigate harm.

#### First-Aid Measures:

- Inhalation: If vapors are inhaled, immediately move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[\[9\]](#)[\[13\]](#)[\[15\]](#)
- Skin Contact: Immediately remove all contaminated clothing.[\[7\]](#) Wash the affected skin area with plenty of soap and water for at least 15 minutes.[\[9\]](#)[\[15\]](#) Seek medical attention if irritation develops or persists.[\[7\]](#)[\[9\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[9\]](#)[\[15\]](#) Remove contact lenses if present and easy to do.[\[9\]](#) Seek immediate medical attention.[\[7\]](#)[\[9\]](#)
- Ingestion: Do NOT induce vomiting.[\[9\]](#)[\[13\]](#) If the person is conscious, rinse their mouth with water and have them drink plenty of water.[\[9\]](#)[\[13\]](#) Never give anything by mouth to an unconscious person.[\[9\]](#) Seek immediate medical attention.[\[9\]](#)

#### Fire-Fighting Measures:

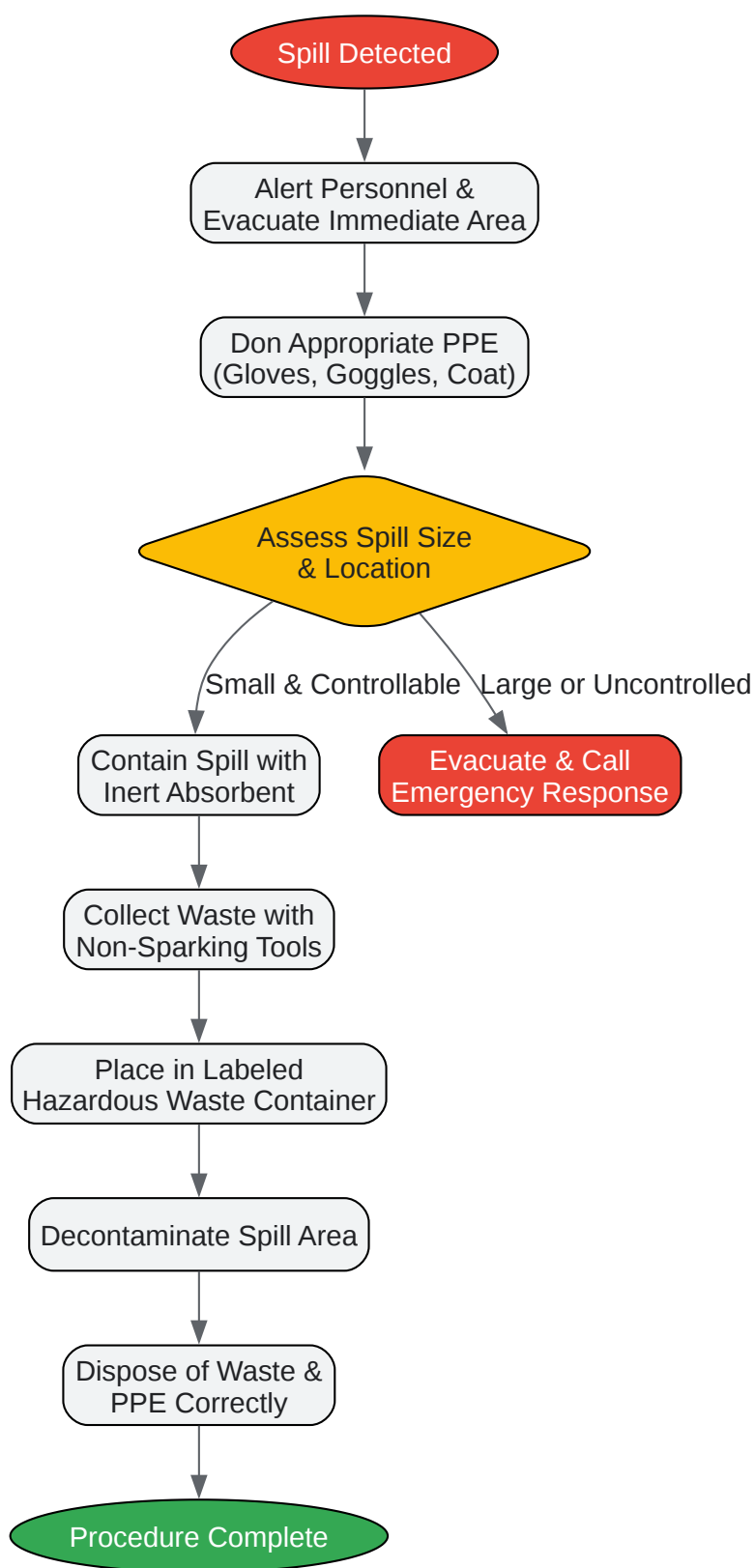
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[7\]](#)[\[9\]](#)[\[13\]](#)
- Specific Hazards: Thermal decomposition can produce hazardous gases, including nitrogen oxides (NO<sub>x</sub>) and carbon monoxide (CO).[\[9\]](#)[\[11\]](#)
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous vapors and decomposition products.[\[11\]](#)[\[13\]](#)[\[14\]](#)

Accidental Release Measures (Spills): The response to a spill should be swift and systematic. Ensure personal safety before addressing the spill itself.

#### Protocol for a Small Spill:

- Ensure adequate ventilation and wear all necessary PPE (double-gloving is recommended).

- Absorb the spill with an inert, non-combustible material such as vermiculite, sand, or dry earth.
- Collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for chemical waste disposal.[\[13\]](#)
- Wipe the spill area with a suitable solvent (e.g., isopropanol, ethanol) followed by soap and water to decontaminate the surface.
- Dispose of all contaminated materials as hazardous waste.



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*Fig 2: Accidental Spill Response Workflow*



## Stability, Reactivity, and Disposal

- **Reactivity:** The product is generally stable under normal conditions.[\[10\]](#)[\[11\]](#) Vapors may form explosive mixtures with air, although the high flash point makes this less likely at ambient temperatures.
- **Chemical Stability:** Stable under recommended storage conditions.[\[10\]](#)[\[11\]](#)
- **Conditions to Avoid:** Avoid exposure to moisture due to its hygroscopic nature.[\[3\]](#)[\[7\]](#) Keep away from heat, open flames, and sparks.[\[11\]](#)
- **Incompatible Materials:** Avoid contact with strong oxidizing agents and strong acids.[\[11\]](#)
- **Hazardous Decomposition Products:** Under fire conditions, hazardous decomposition products such as nitrogen oxides and carbon monoxide may be formed.[\[9\]](#)[\[11\]](#)

**Disposal Considerations:** Disposal of **1-Benzylpiperidin-3-ol** and any contaminated materials must be performed in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material. Do not allow the chemical to enter drains or waterways.[\[13\]](#)

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- To cite this document: BenchChem. [Safety, handling, and MSDS for 1-Benzylpiperidin-3-ol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057625#safety-handling-and-msds-for-1-benzylpiperidin-3-ol]

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